

Application Notes and Protocols: Preparation of EPZ004777 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EPZ004777

Cat. No.: B607349

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **EPZ004777**, a potent and selective inhibitor of the histone methyltransferase DOT1L.

Introduction

EPZ004777 is a small molecule inhibitor of Disruptor of Telomeric Silencing 1-Like (DOT1L), a histone methyltransferase that specifically methylates histone H3 at lysine 79 (H3K79).^{[1][2][3]} Dysregulation of DOT1L activity is implicated in the pathogenesis of certain cancers, particularly mixed-lineage leukemia (MLL).^{[3][4]} **EPZ004777** competitively binds to the S-adenosylmethionine (SAM)-binding pocket of DOT1L, leading to the inhibition of H3K79 methylation, suppression of leukemogenic gene expression, and induction of apoptosis in MLL-rearranged leukemia cells.^{[4][5][6]} These application notes provide essential information for the effective use of **EPZ004777** in in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **EPZ004777**.

Property	Value	Source(s)
Molecular Weight	539.67 g/mol	[1][5]
IC ₅₀ (Cell-free assay)	0.4 nM	[5][7]
Solubility in DMSO	≥10 mM, 50 mg/mL, 66.67 mg/mL, 100 mg/mL	[1][5][7]
Solubility in Water	Insoluble	[1][6]
Solubility in Ethanol	≥94.6 mg/mL (with sonication)	[1]
Storage (Powder)	-20°C for up to 3 years	[7]
Storage (Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years	[7][8]

Experimental Protocols

Preparation of a 10 mM EPZ004777 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **EPZ004777** in dimethyl sulfoxide (DMSO).

Materials:

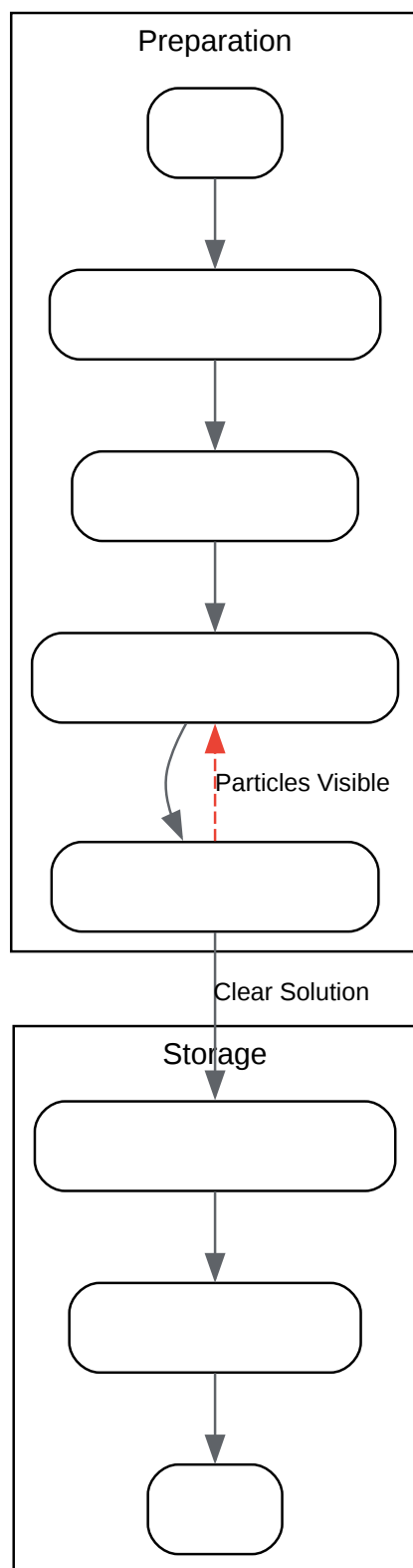
- **EPZ004777** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **EPZ004777**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 539.67 \text{ g/mol} \times 1000 \text{ mg/g} = 5.3967 \text{ mg}$
- Weigh **EPZ004777**:
 - Carefully weigh out approximately 5.4 mg of **EPZ004777** powder and place it in a sterile microcentrifuge tube or vial.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **EPZ004777** powder. It is crucial to use fresh DMSO as moisture can reduce the solubility of the compound.^[5]
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 10-15 minutes.^[1] Gentle warming to 37°C for a short period may also aid in dissolution.^[1]
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C in tightly sealed tubes. Stock solutions are stable for up to one year at -20°C and up to two years at -80°C.^{[7][8]}

Visualizations

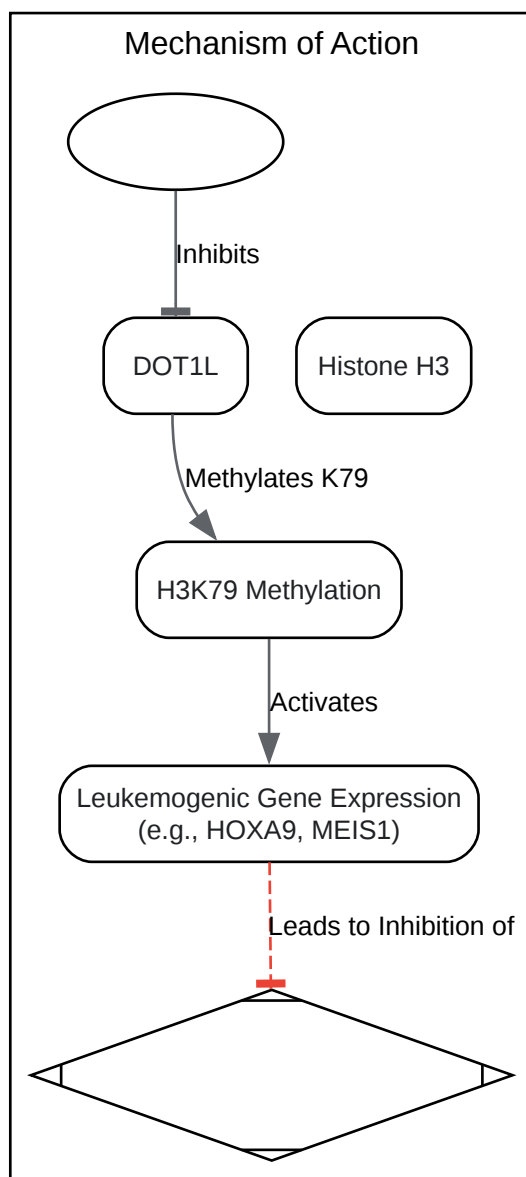
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **EPZ004777** stock solution.

Signaling Pathway of EPZ004777 Action



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Caption: **EPZ004777** inhibits DOT1L, blocking H3K79 methylation.

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